

Using 1-dihexylphosphoryloctane for lanthanide-actinide group separation

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1-dihexylphosphoryloctane

CAS No.: 31160-64-2

Cat. No.: B1585398

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Application Note: Lanthanide-Actinide Group Separation using **1-Dihexylphosphoryloctane**

Executive Summary

This guide details the application of **1-Dihexylphosphoryloctane** (chemically identified as n-Octyl-di-n-hexylphosphine oxide, a pure isomer of the TRPO family) for the group separation of Lanthanides (Ln) and Actinides (An) from high-level liquid waste (HLLW).

Unlike standard TBP (Tri-n-butyl phosphate) processes which fail to extract trivalent actinides (Am, Cm) effectively from acidic media, **1-Dihexylphosphoryloctane** exhibits a high distribution coefficient (

) for both Ln(III) and An(III) in the 1–2 M HNO

range. This protocol focuses on the Total TRU (Transuranic) + Ln Partitioning workflow, a critical step in advanced nuclear fuel reprocessing strategies (e.g., Partitioning & Transmutation).

Chemical Profile & Mechanism

Molecule: **1-Dihexylphosphoryloctane** IUPAC Name: Octyl(dihexyl)phosphine oxide Formula:

Class: Neutral Organophosphorus Extractant (Phosphine Oxide)

Extraction Mechanism

The extraction proceeds via a solvation mechanism where the phosphoryl oxygen coordinates with the metal cation, neutralizing the nitrate counter-ions.

- : Trivalent Actinide (Am, Cm) or Lanthanide (Nd, Eu).
- : **1-Dihexylphosphoryloctane**.
- Selectivity: The extractant shows high affinity for actinides and lanthanides over fission products like Cs, Sr, and Tc, but co-extracts Zr and Mo (requiring a scrub step).

Experimental Protocol

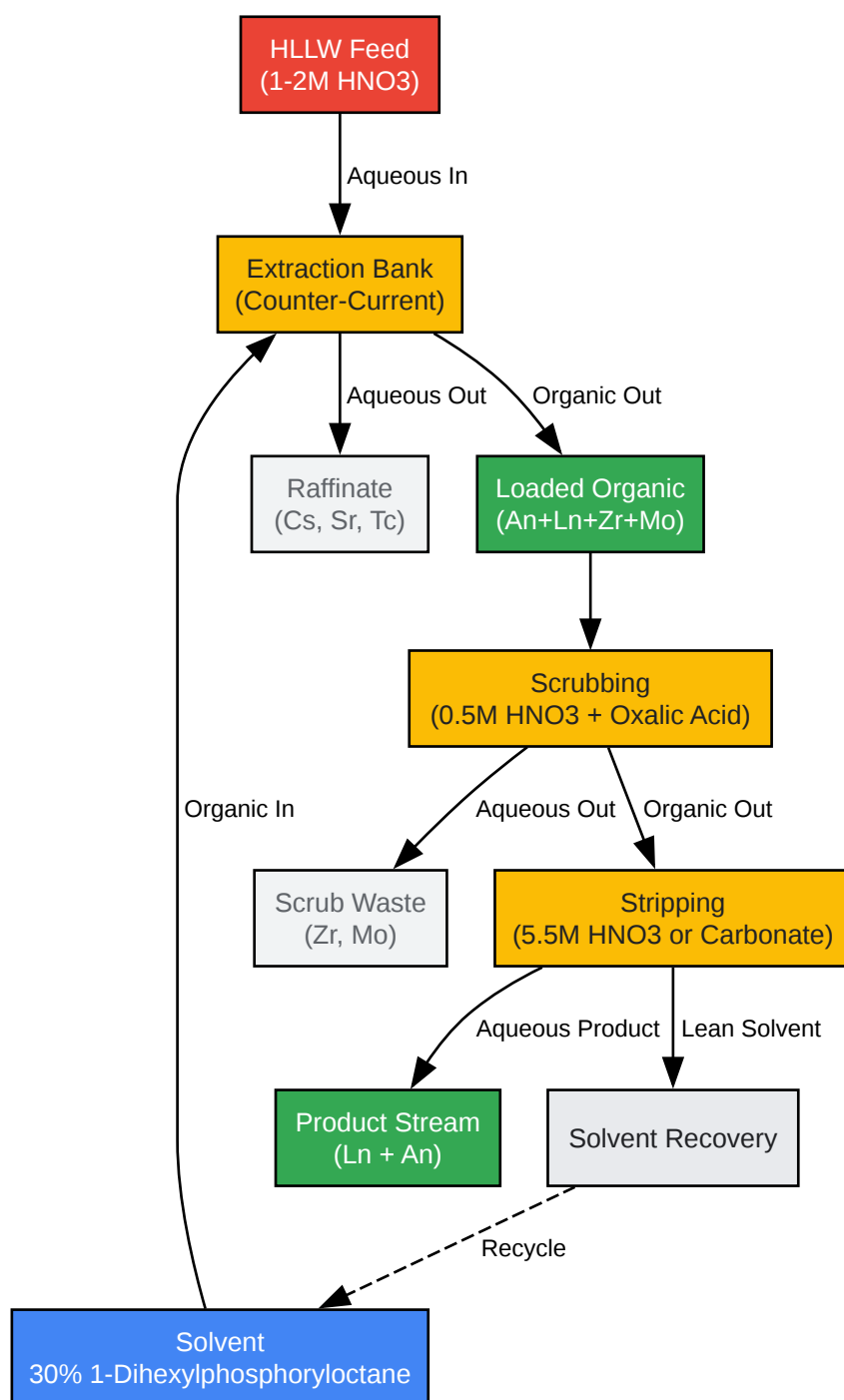
Materials & Preparation

- Extractant: **1-Dihexylphosphoryloctane** (>99% purity).
- Diluent: n-Dodecane or Hydrogenated Kerosene (low aromatic content).
- Feed Solution: Simulated HLLW adjusted to 1.0 – 2.0 M HNO₃.
- Scrub Solution: 0.5 M HNO₃ + 0.05 M Oxalic Acid (pH ~ 1.5).
- Strip Solution (Total): 0.5 M Na₂CO₃ or 5.5 M HNO₃ (Concentration dependent, see Section 3.4).

Solvent Formulation: Prepare a 30% (v/v) solution of **1-Dihexylphosphoryloctane** in n-dodecane.

- Note: No phase modifier (e.g., TBP or Octanol) is strictly required due to the high solubility of the phosphine oxide adducts, preventing third-phase formation at moderate loading.

Workflow Overview (DOT Diagram)



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Figure 1: Process flow for the group separation of Ln/An using **1-Dihexylphosphoryloctane**.

Step-by-Step Methodology

Step 1: Extraction (Group Partitioning)

- Contact: Mix the Feed Solution (1-2 M HNO₃) with the Solvent (30% **1-Dihexylphosphoryloctane**) at an Organic-to-Aqueous (O/A) ratio of 1:1 or 1:2.
- Equilibration: Vortex or shake vigorously for 5 minutes at 25°C.
- Separation: Centrifuge to separate phases.
- Validation: Measure the alpha activity (Am-241) or ICP-MS (Eu, Nd) in both phases.
 - Target: Distribution Ratio (D) > 10.

Step 2: Scrubbing (Impurity Removal)

- Objective: Remove co-extracted Zirconium (Zr) and Molybdenum (Mo) which can foul the stripping stages.
- Contact the Loaded Organic phase with 0.5 M HNO₃ + 0.05 M Oxalic Acid.
- Use an O/A ratio of 2:1 or 3:1 (Organic rich).
- Oxalate complexes Zr/Mo, forcing them back into the aqueous phase while An/Ln remain in the organic phase due to high D values at 0.5 M HNO₃.

Step 3: Stripping (Product Recovery)

- Objective: Recover the Ln/An group for downstream mutual separation (e.g., via TALSPEAK or chromatography).
- Method A (High Acid Strip): Contact organic with 5.0 – 6.0 M HNO₃.
 - Mechanism: At very high acidity, the competition from HNO₃ extraction () suppresses metal extraction, driving An/Ln into the aqueous phase.
 - Efficiency: Requires multiple stages (typically 4-6).
- Method B (Complexing Strip - Recommended for Lab): Contact with 0.5 M Sodium Carbonate or 1 M Acetic Acid.
 - Mechanism: Formation of aqueous-soluble carbonate/acetate complexes.
 - Efficiency: Very high (in 1-2 contacts).

Performance Data

The following table summarizes typical Distribution Ratios (

) for **1-Dihexylphosphoryloctane** (30% in Dodecane) at varying nitric acid concentrations.

Ion	D (0.1 M HNO ₃)	D (1.0 M HNO ₃)	D (5.0 M HNO ₃)	Behavior
Am(III)	~50	> 20	< 0.5	Extracted at low/med acid; Stripped at high acid.
Eu(III)	~45	> 18	< 0.5	Follows Am(III) closely (Group Separation).
U(VI)	> 100	> 500	> 100	Strongly extracted; requires Carbonate strip.
Cs(I)	< 0.01	< 0.01	< 0.01	Rejected (remains in raffinate).
Zr(IV)	> 10	> 5	> 1	Co-extracted; removed by Oxalic Acid scrub.

Data derived from TRPO process parameters (Song et al., 1997).

Critical Considerations

- Lanthanide-Actinide Mutual Separation: **1-Dihexylphosphoryloctane** is a Group Extractant. It does not effectively separate Am from Eu on its own (Separation Factor < 1).
- Solution: To separate An from Ln after this process, the stripped product must be processed using a soft-donor ligand system (e.g., DTPA-Lactic Acid in the TALSPEAK process) or BTP-based extraction chromatography.

- Third Phase Formation: While **1-Dihexylphosphoryloctane** is resistant to third-phase formation compared to CMPO, avoid loading the organic phase with >15 g/L of metal ions. If high loading is expected, add Isodecanol (5% v/v) as a modifier.
- Radiolytic Stability: Phosphine oxides are highly resistant to radiolysis. The solvent can withstand doses up to

Gy with minimal degradation, making it suitable for high-activity cycles.

References

- Song, C., et al. (1997). "Trialkylphosphine Oxide (TRPO) Extraction Process for Removal of Actinides and Lanthanides from High-Level Liquid Waste." Nuclear Science and Technology.
- Mathur, J.N., et al. (2001). "New Trends in the Separation of Minor Actinides from High-Level Liquid Waste." Separation Science and Technology.
- Zhu, Y. (1995). "The separation of actinides from high-level radioactive liquid waste by trialkylphosphine oxide extraction." Chinese Journal of Nuclear Science.
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